Synthesis protocol for 4-(2,6-Difluorophenyl)-3-fluorobenzaldehyde

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Compound of Interest

Compound Name:	*4-(2,6-Difluorophenyl)-3-fluorobenzaldehyde*
CAS No.:	*1520522-88-6*
Cat. No.:	*B1406016*

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An Application Note for the Synthesis of **4-(2,6-Difluorophenyl)-3-fluorobenzaldehyde** via Suzuki-Miyaura Cross-Coupling

Introduction

4-(2,6-Difluorophenyl)-3-fluorobenzaldehyde is a highly functionalized biaryl aldehyde, a structural motif of significant interest in the development of pharmaceuticals, agrochemicals, and advanced materials. The presence of multiple fluorine atoms can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity, making this compound a valuable building block for medicinal chemistry. The synthesis of such unsymmetrical biaryls is efficiently achieved through palladium-catalyzed cross-coupling reactions.[1]

This document provides a detailed protocol for the synthesis of **4-(2,6-Difluorophenyl)-3-fluorobenzaldehyde** using the Suzuki-Miyaura cross-coupling reaction. This method is renowned for its mild reaction conditions, tolerance of a wide array of functional groups, and the general commercial availability and stability of its organoboron reagents.[1][2] The protocol

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outlines the coupling of 4-bromo-3-fluorobenzaldehyde with (2,6-difluorophenyl)boronic acid, catalyzed by a palladium(0) complex.

Reaction Scheme

The overall transformation is depicted below:

Figure 1: Suzuki-Miyaura cross-coupling reaction for the synthesis of **4-(2,6-Difluorophenyl)-3-fluorobenzaldehyde**.

Mechanistic Overview: The Palladium Catalytic Cycle

The Suzuki-Miyaura reaction proceeds via a well-established catalytic cycle involving a palladium catalyst. Understanding this mechanism is crucial for troubleshooting and optimizing the reaction.[3] The cycle consists of three primary steps:

- Oxidative Addition: The active Pd(0) catalyst reacts with the aryl halide (4-bromo-3-fluorobenzaldehyde), inserting itself into the carbon-bromine bond. This forms a new Pd(II) intermediate.[3]
- Transmetalation: The organoboron reagent ((2,6-difluorophenyl)boronic acid), activated by a base, transfers its organic group to the Pd(II) complex, displacing the halide. This is often the rate-determining step. The base is critical for facilitating this transfer.[2][4]
- Reductive Elimination: The two organic groups on the palladium complex couple and are eliminated from the metal center, forming the desired C-C bond of the biaryl product. This step regenerates the active Pd(0) catalyst, allowing the cycle to continue.[2][3]

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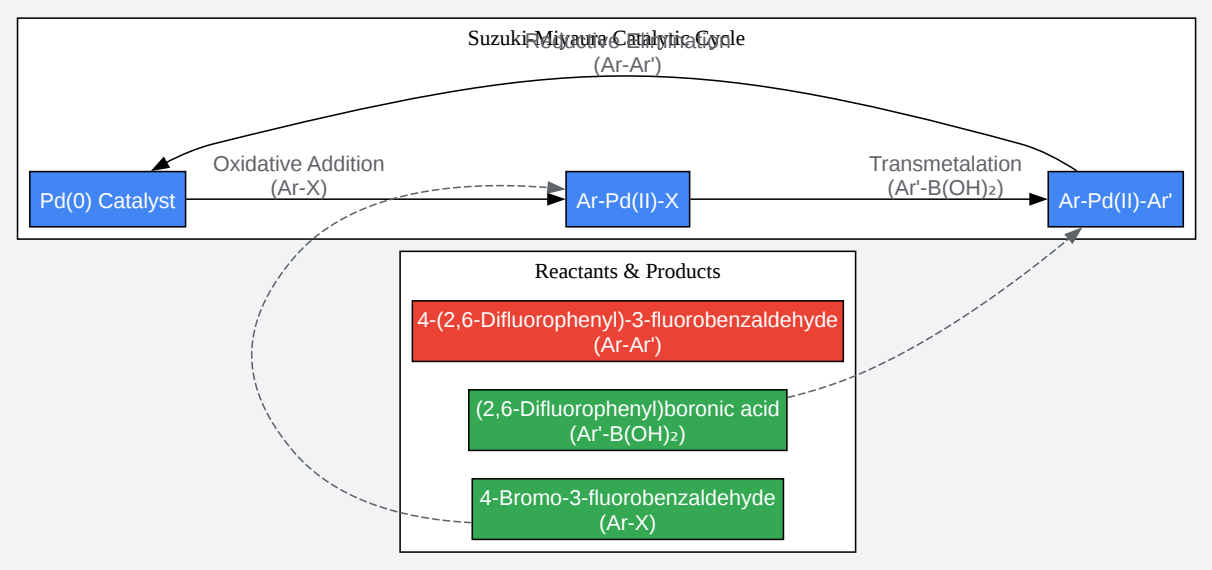

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A simplified diagram of the Suzuki-Miyaura catalytic cycle.

Quantitative Data Summary

The following table outlines the reagents, molecular weights, and quantities required for a representative 1.0 mmol scale reaction.

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Reagent	Formula	MW (g/mol)	Equivalents	Amount (mmol)	Mass/Volume
4-Bromo-3-fluorobenzaldehyde	C_7H_4BrFO	203.01	1.0	1.0	203 mg
(2,6-Difluorophenyl)boronic acid	$C_6H_5BF_2O_2$	157.91	1.2	1.2	189 mg
Palladium(II) Acetate ($Pd(OAc)_2$)	$C_4H_6O_4Pd$	224.50	0.02	0.02	4.5 mg
SPhos	$C_{27}H_{33}O_2P$	410.52	0.04	0.04	16.4 mg
Potassium Phosphate (K_3PO_4)	K_3PO_4	212.27	2.0	2.0	425 mg
Toluene	C_7H_8	92.14	-	-	5.0 mL
Water (degassed)	H_2O	18.02	-	-	0.5 mL

Detailed Experimental Protocol

This protocol is a robust starting point; optimization may be required depending on the purity of reagents and specific laboratory conditions.[5]

Materials & Equipment:

- 50 mL Schlenk flask or oven-dried round-bottom flask
- Magnetic stir bar and stirrer/hotplate
- Condenser
- Inert atmosphere line (Nitrogen or Argon) with bubbler

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- Syringes and needles for solvent transfer
- Standard laboratory glassware for work-up (separatory funnel, beakers, flasks)
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- Reaction Setup:
  - Place a magnetic stir bar in a 50 mL Schlenk flask. Flame-dry the flask under vacuum and allow it to cool to room temperature under an inert atmosphere (Nitrogen or Argon).
  - To the flask, add 4-bromo-3-fluorobenzaldehyde (203 mg, 1.0 mmol), (2,6-difluorophenyl)boronic acid (189 mg, 1.2 mmol), potassium phosphate (425 mg, 2.0 mmol), palladium(II) acetate (4.5 mg, 0.02 mmol), and SPhos (16.4 mg, 0.04 mmol).[5]
  - Evacuate the flask and backfill with inert gas. Repeat this cycle three times to ensure an oxygen-free environment.
- Solvent Addition and Reaction:
  - Add degassed toluene (5.0 mL) and degassed water (0.5 mL) to the flask via syringe.
  - Heat the reaction mixture to 100 °C with vigorous stirring.
  - Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting aryl bromide is consumed (typically 4-18 hours).
- Work-up and Extraction:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Dilute the mixture with ethyl acetate (20 mL) and water (10 mL).

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- Transfer the mixture to a separatory funnel. Separate the layers and extract the aqueous layer with ethyl acetate (2 x 15 mL).
- Combine the organic layers and wash with saturated brine solution (20 mL).
- Dry the combined organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the filtrate under reduced pressure using a rotary evaporator.[6]

- Purification:
  - The resulting crude residue should be purified by flash column chromatography on silica gel.
  - A suitable eluent system is a gradient of ethyl acetate in hexanes (e.g., starting from 5% ethyl acetate and gradually increasing to 20%).
  - Combine the fractions containing the pure product (as determined by TLC) and remove the solvent under reduced pressure to yield **4-(2,6-Difluorophenyl)-3-fluorobenzaldehyde** as a solid or oil.

Synthesis Workflow Visualization

The following diagram illustrates the key stages of the synthesis process.

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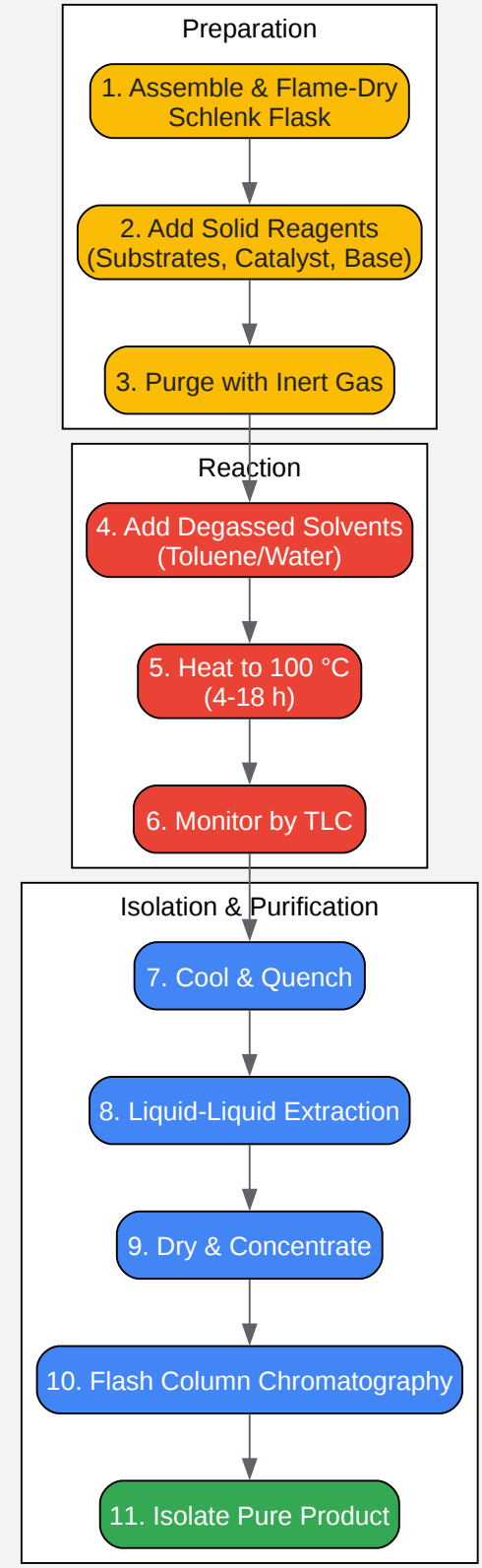

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A step-by-step workflow for the synthesis and purification process.

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Characterization

The identity and purity of the final product, **4-(2,6-Difluorophenyl)-3-fluorobenzaldehyde**, should be confirmed using standard analytical techniques:

- ^{1}H and ^{19}F NMR Spectroscopy: To confirm the chemical structure and the successful formation of the biaryl bond.
- Mass Spectrometry (MS): To verify the molecular weight of the compound.[7]
- Infrared (IR) Spectroscopy: To identify the characteristic aldehyde carbonyl stretch.

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